

# Octylbenzene-d5 safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Octylbenzene-d5

Cat. No.: B12306061

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An In-depth Technical Guide to the Safe Handling of **Octylbenzene-d5**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **Octylbenzene-d5**. The information presented is based on the safety data sheet for n-Octylbenzene, as a specific SDS for the deuterated compound is not readily available. The toxicological and chemical properties of deuterated compounds are generally considered to be very similar to their non-deuterated counterparts.

## Section 1: Chemical and Physical Properties

**Octylbenzene-d5** is a deuterated analog of n-octylbenzene. While specific data for the deuterated compound is limited, the physical and chemical properties are expected to be comparable to n-octylbenzene.

| Property          | Value                                 |
|-------------------|---------------------------------------|
| Molecular Formula | C14H17D5                              |
| Molecular Weight  | 195.36 g/mol (approx.)                |
| Appearance        | Colorless liquid[1][2]                |
| Odor              | Odorless[1][2]                        |
| Melting Point     | -36 °C / -32.8 °F[1][2]               |
| Boiling Point     | 261 - 263 °C / 501.8 - 505.4 °F[1][2] |
| Flash Point       | 107 °C / 224.6 °F[1][3]               |
| Density           | 0.858 g/mL at 25 °C[4]                |
| Water Solubility  | Immiscible[4]                         |
| Stability         | Stable under normal conditions[1][5]  |

## Section 2: Hazard Identification and Toxicology

Based on the available data for n-octylbenzene, the compound is not classified as hazardous according to Regulation (EC) No. 1272/2008 [CLP].[5] However, it is essential to handle all chemicals with care in a laboratory setting.

Acute Toxicity: No acute toxicity information is available for this product.[1][2]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation upon prolonged or repeated contact.
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.

## Section 3: Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of the compound and ensuring the safety of laboratory personnel.

#### Handling:

- Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Avoid breathing vapors or mists.[\[1\]](#)[\[2\]](#)
- Ensure adequate ventilation in the handling area.[\[1\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[5\]](#)
- Remove and wash contaminated clothing before reuse.[\[1\]](#)[\[2\]](#)

#### Storage:

- Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Keep away from heat and sources of ignition.[\[1\]](#)
- Incompatible materials: Oxidizing agents.[\[1\]](#)

## Section 4: Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Octylbenzene-d5**.

| PPE Type    | Specifications                                                                                                                                                                                              |
|-------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye/Face    | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]                              |
| Skin        | Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2] Nitrile rubber gloves are recommended.[2]                                                                                   |
| Respiratory | No protective equipment is needed under normal use conditions with adequate ventilation. [1][2] For large-scale use or in emergencies, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[2] |

## Section 5: First-Aid Measures

In case of exposure, follow these first-aid procedures immediately.

| Exposure Route | First-Aid Procedure                                                                                                                                                                   |
|----------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation     | Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2][5] If not breathing, give artificial respiration.[2] Seek immediate medical attention.[2] |
| Skin Contact   | Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1][2] Get medical attention if irritation develops.                            |
| Eye Contact    | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1][2] Seek immediate medical attention.[1][2]                                                |
| Ingestion      | Do NOT induce vomiting.[5] Rinse mouth with water.[5] Never give anything by mouth to an unconscious person.[1] Call a physician or poison control center immediately.                |

## Section 6: Fire-Fighting Measures

### Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]

### Unsuitable Extinguishing Media:

- Do not use a solid water stream as it may scatter and spread the fire.

### Specific Hazards:

- Thermal decomposition can lead to the release of irritating gases and vapors.[1][2]

### Protective Equipment for Firefighters:

- As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][2]

## Section 7: Accidental Release Measures

### Personal Precautions:

- Ensure adequate ventilation.[1][2]
- Use personal protective equipment as required.[1][5]
- Evacuate unnecessary personnel.[5]

### Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains.

### Methods for Cleaning Up:

- Sweep up and shovel into suitable containers for disposal.[1] On land, sweep or shovel into suitable containers.[5]

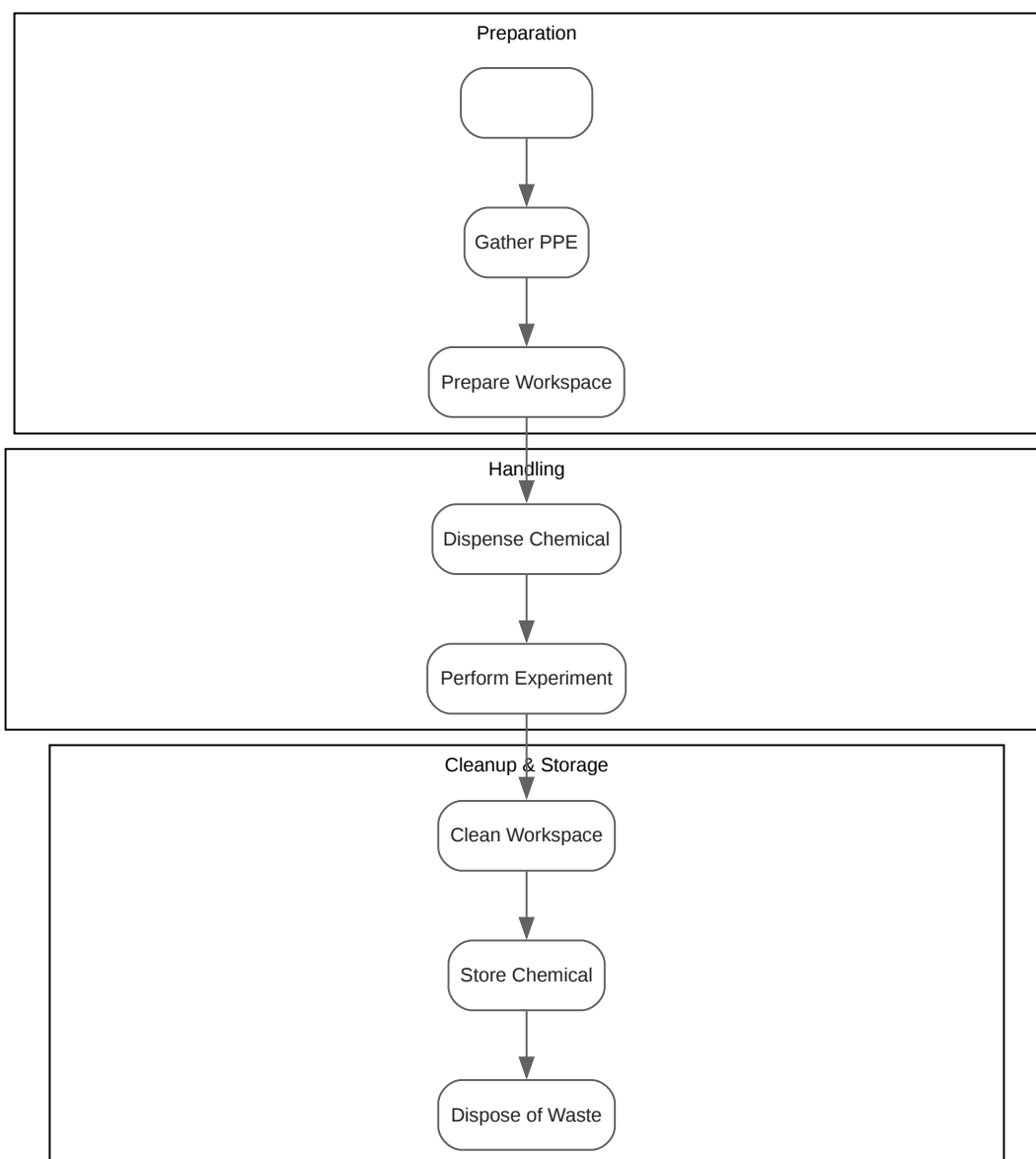
## Experimental Protocols

Detailed experimental protocols should be designed in accordance with standard laboratory safety practices and the specific requirements of the research. Always consult the institutional safety guidelines before commencing any new experiment.

## Visualizations

### Chemical Handling Workflow

The following diagram illustrates a general workflow for the safe handling of a chemical substance like **Octylbenzene-d5**.



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Caption: A logical workflow for the safe handling of laboratory chemicals.

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